

Application Notes and Protocols: Preparation of SB 202190 Stock Solution in DMSO

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Compound of Interest

Compound Name:	SB-235699
Cat. No.:	B1680815

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SB 202190 is a potent, cell-permeable, and selective inhibitor of p38 mitogen-activated protein (MAP) kinases, specifically targeting the p38 α and p38 β isoforms.^{[1][2][3][4]} It functions by competing with ATP for binding to the kinase domain, thereby inhibiting the phosphorylation of downstream substrates.^{[4][5]} Due to its critical role in regulating inflammatory responses, cell cycle, and apoptosis, SB 202190 is a valuable tool in studying cellular signaling pathways and for potential therapeutic development. Accurate and consistent preparation of stock solutions is paramount for obtaining reproducible experimental results. This document provides a detailed protocol for preparing a stock solution of SB 202190 using dimethyl sulfoxide (DMSO) as the solvent.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of SB 202190 relevant to the preparation of stock solutions.

Property	Value	Source(s)
Molecular Weight	331.34 g/mol	[2]
CAS Number	152121-30-7	[3][5]
Appearance	Crystalline solid	
Solubility in DMSO	≥ 10 mg/mL, up to 100 mM	[3][5]
Storage (Lyophilized)	-20°C, desiccated, protected from light (stable for ≥ 24 months)	[5]
Storage (In Solution)	-20°C in aliquots (use within 3 months)	[5]

Experimental Protocol: Preparation of a 10 mM SB 202190 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of SB 202190 in DMSO.

3.1. Materials

- SB 202190 powder (e.g., 5 mg)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber vials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator water bath

3.2. Calculation of Solvent Volume

To prepare a stock solution of a specific molarity, use the following formula:

Volume of DMSO (mL) = (Mass of SB 202190 (mg) / Molecular Weight (g/mol)) / Concentration (mM)

- Mass of SB 202190: 5 mg
- Molecular Weight: 331.34 g/mol (or 331.34 mg/mmol)
- Desired Concentration: 10 mM

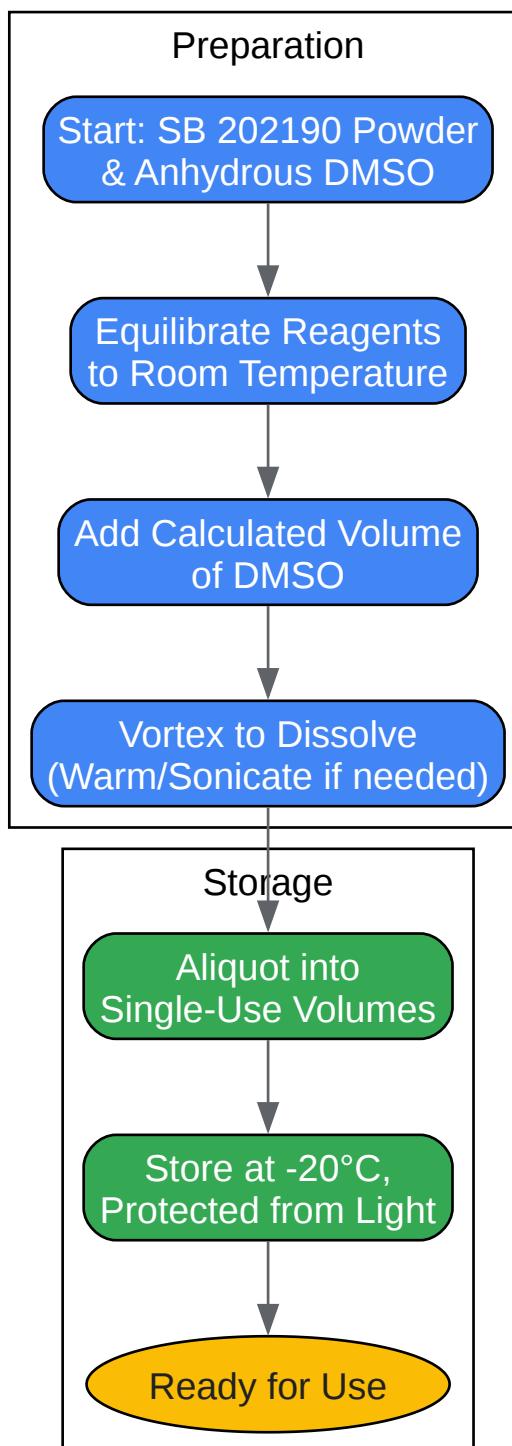
Calculation: Volume of DMSO (mL) = (5 mg / 331.34 mg/mmol) / 10 mmol/L = 0.001509 L = 1.51 mL[5]

3.3. Step-by-Step Procedure

- Equilibration: Allow the vial of SB 202190 powder and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[6]
- Weighing: If starting with a bulk container, carefully weigh out the desired amount of SB 202190 powder (e.g., 5 mg) and place it into a sterile microcentrifuge tube or vial. If using a pre-weighed vial, proceed to the next step.
- Solvent Addition: Using a calibrated pipette, add the calculated volume of anhydrous DMSO (1.51 mL for 5 mg) to the vial containing the SB 202190 powder.
- Dissolution: Cap the vial securely and vortex thoroughly for 1-2 minutes to dissolve the powder. Visually inspect the solution to ensure there are no visible particles.
- Aiding Dissolution (if necessary): If the compound does not fully dissolve, gentle warming of the tube to 37°C for 10 minutes and/or sonication in a water bath for a few minutes can aid dissolution.[4][6]
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -20°C, protected from light.[5] It is recommended to use the solution within 3 months to ensure potency.[5]

Visualizations

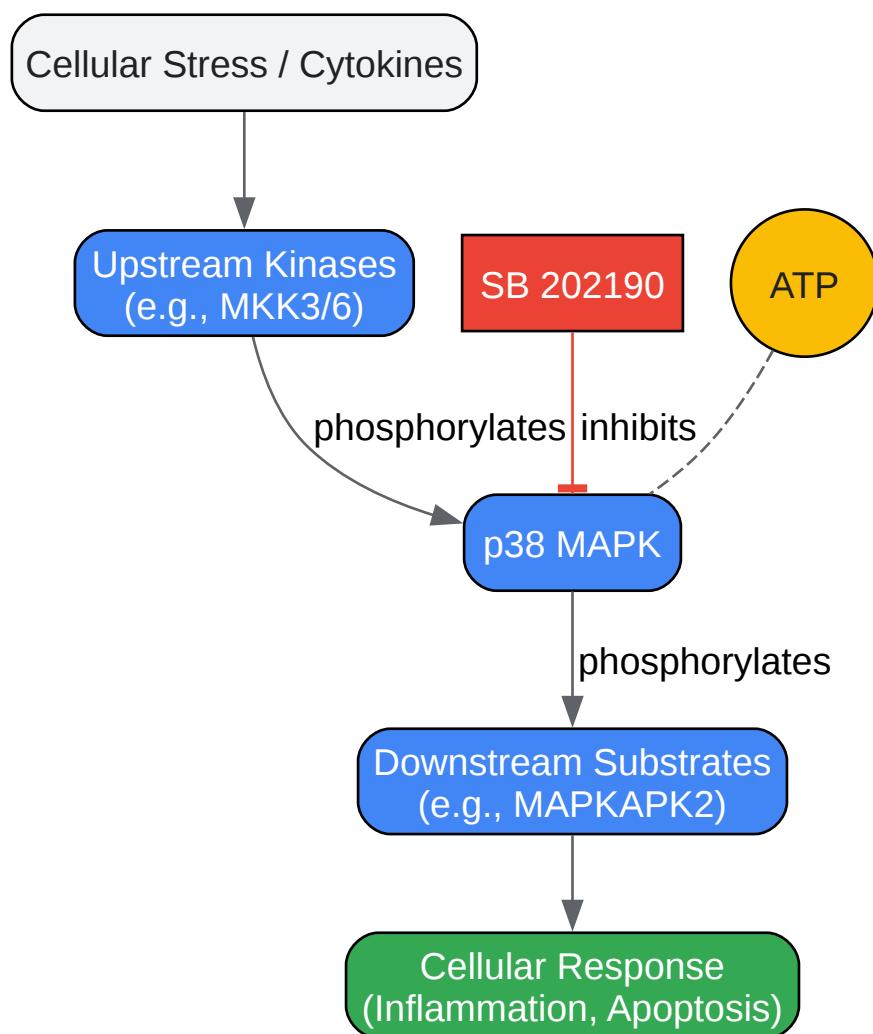
4.1. Experimental Workflow



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Caption: Workflow for preparing SB 202190 stock solution in DMSO.

4.2. Signaling Pathway Inhibition



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Caption: SB 202190 inhibits p38 MAPK by competing with ATP.

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